

# Essential Safety and Operational Guide for Handling Copiktra® (duvelisib)

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## Compound of Interest

Compound Name: Copiktra

Cat. No.: B607228

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This guide provides crucial safety and logistical information for the laboratory handling of **Copiktra®** (duvelisib), a dual inhibitor of phosphoinositide 3-kinase (PI3K)- $\delta$  and PI3K- $\gamma$ . Adherence to these procedures is vital to ensure personal safety, maintain experimental integrity, and comply with regulatory standards.

## Understanding the Risks

**Copiktra®** is a potent pharmaceutical compound. While primarily a targeted therapy, it is classified as a hazardous drug, necessitating specific handling precautions. The primary routes of occupational exposure are inhalation of aerosols, dermal absorption, and ingestion. The Safety Data Sheet (SDS) for duvelisib indicates that it may cause skin and eye irritation and could be harmful if inhaled or ingested. Therefore, a comprehensive personal protective equipment (PPE) strategy is mandatory for all personnel handling this compound.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **Copiktra®** in both solid (powder) and liquid (solution) forms. These recommendations are based on available safety data sheets and general guidelines for handling hazardous drugs.

Protection Type	Equipment	Key Specifications
Respiratory Protection	N95 or higher rated respirator	Required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosolized particles.
Hand Protection	Double gloves (two pairs)	Inner glove: Nitrile, powder-free. Outer glove: Nitrile, powder-free, tested against chemotherapy agents (ASTM D6978). Change outer glove every 30-60 minutes or immediately upon contamination. <a href="#">[1]</a>
Body Protection	Disposable Gown	Polyethylene-coated, lint-free, with a solid front, long sleeves, and tight-fitting elastic or knit cuffs. Must be discarded as hazardous waste after each use or if contaminated. <a href="#">[1]</a>
Eye and Face Protection	Safety Goggles and Face Shield	Tightly fitting safety goggles should be worn at all times. <a href="#">[2]</a> A face shield must be worn in addition to goggles when there is a risk of splashes or sprays, particularly when handling solutions.

## Experimental Protocol: Preparation of a Copiktra® Stock Solution and Dosing of Cell Cultures

This protocol provides a step-by-step guide for a common laboratory procedure involving **Copiktra®**, incorporating essential safety measures.

**Materials:**

- **Copiktra®** (duvelisib) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Certified Class II Biological Safety Cabinet (BSC) or chemical fume hood
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Appropriate cell culture medium
- Cell cultures for treatment
- Hazardous waste disposal containers

**Procedure:**

- Preparation and Pre-Donning of PPE:
  - Before entering the designated handling area, ensure you are wearing a lab coat, long pants, and closed-toe shoes.
  - Don the inner pair of nitrile gloves.
- Working within a Controlled Environment:
  - Perform all manipulations of **Copiktra®** powder and concentrated solutions within a certified BSC or chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[3\]](#)
  - Before starting, decontaminate the work surface of the BSC or fume hood.
- Donning of Additional PPE:

- Inside the designated handling area, don the disposable gown, ensuring complete coverage.
- Don the outer pair of nitrile gloves.
- Don safety goggles and a face shield.
- If handling the powder outside of a contained and ventilated space, an N95 respirator is required.
- Weighing of **Copiktra**® Powder:
  - Use an analytical balance inside the BSC or fume hood.
  - Carefully weigh the desired amount of **Copiktra**® powder onto weighing paper. Avoid creating dust.
  - Transfer the powder to a sterile microcentrifuge tube.
- Preparation of Stock Solution:
  - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Copiktra**® powder to achieve the desired stock concentration (e.g., 10 mM).
  - Cap the tube securely and vortex until the powder is completely dissolved.
- Dosing of Cell Cultures:
  - Calculate the volume of the stock solution needed to achieve the final desired concentration in your cell culture medium.
  - In the BSC, add the calculated volume of the **Copiktra**® stock solution to the cell culture medium.
  - Gently mix the medium by pipetting up and down.
  - Remove the old medium from your cell cultures and replace it with the **Copiktra**®-containing medium.

- Post-Procedure and Waste Disposal:
  - All disposable materials that have come into contact with **Copiktra®** (e.g., pipette tips, microcentrifuge tubes, weighing paper, gloves, gown) are considered hazardous waste and must be disposed of in a designated, sealed hazardous waste container.
  - Wipe down the work surface of the BSC or fume hood with a suitable deactivating agent (if available) or 70% ethanol.
- Doffing of PPE:
  - Follow a strict doffing procedure to avoid self-contamination. A recommended sequence is:
    1. Remove the outer pair of gloves.
    2. Remove the disposable gown.
    3. Remove the face shield and goggles.
    4. Remove the inner pair of gloves.
    5. Wash hands thoroughly with soap and water.

## Operational and Disposal Plans

### Storage:

- **Copiktra®** (duvelisib) powder should be stored in a tightly sealed container in a dry, well-ventilated place, and refrigerated as per the supplier's instructions.<sup>[2]</sup>

### Spill Management:

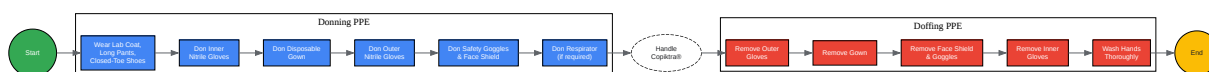
- In the event of a spill, evacuate the area and prevent unprotected personnel from entering.
- Wear the full recommended PPE, including respiratory protection.
- Use an absorbent material to contain the spill.
- Decontaminate the area with a suitable solvent or deactivating agent.

- Dispose of all contaminated materials as hazardous waste.

Disposal:

- All **Copiktra®** waste, including unused product, contaminated labware, and PPE, must be disposed of as hazardous waste.
- The primary method of disposal should be through a licensed hazardous waste management service, which will typically use high-temperature incineration.[2]
- Do not dispose of **Copiktra®** or its contaminated materials in the regular trash or down the drain.

## Visual Workflow for PPE Donning and Doffing



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Caption: Logical workflow for donning and doffing Personal Protective Equipment (PPE) when handling **Copiktra®**.

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## References

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